Application of Indeno[1,2,3-cd]pyrene-d12 in Food Safety Testing

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Compound of Interest	
Compound Name:	Indeno[1,2,3-cd]pyrene-d12
Cat. No.:	B589106

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Application Note & Protocol

Indeno[1,2,3-cd]pyrene-d12 is a deuterated analog of Indeno[1,2,3-cd]pyrene, a polycyclic aromatic hydrocarbon (PAH) recognized as a priority pollutant by environmental and food safety agencies worldwide due to its carcinogenic properties.[1][2] In the realm of food safety, **Indeno[1,2,3-cd]pyrene-d12** serves as a critical internal standard for the accurate quantification of its non-deuterated counterpart and other PAHs in various food matrices. Its use is integral to isotope dilution mass spectrometry (ID-MS) methods, which are considered the gold standard for trace analysis due to their high precision and accuracy.[3][4][5]
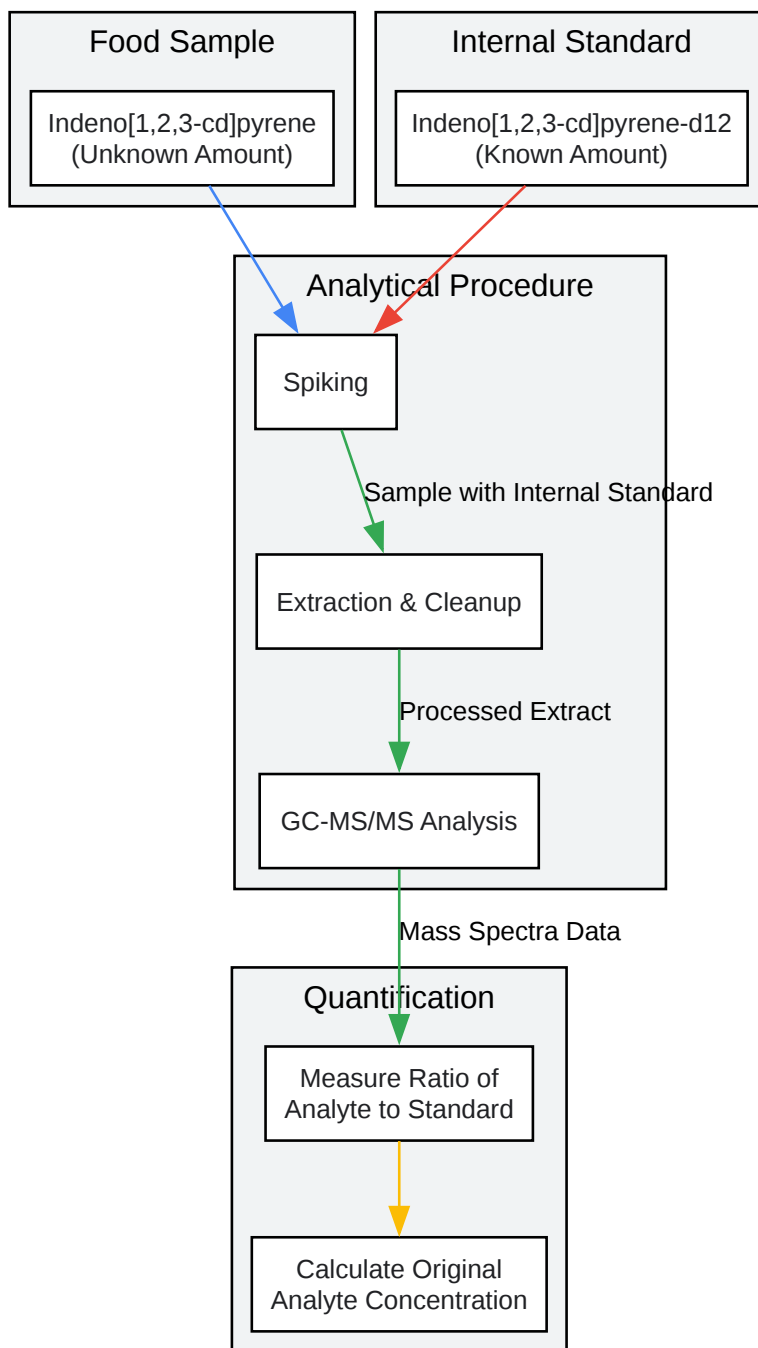
The primary application of **Indeno[1,2,3-cd]pyrene-d12** is in analytical methods developed to monitor and enforce regulatory limits of PAHs in food products.[6][7][8] PAHs can contaminate food during processing (such as smoking, drying, and grilling) and from environmental sources. [1][2][9] Regulatory bodies like the European Union have established maximum levels for certain PAHs, including benzo[a]pyrene, and often recommend monitoring a wider range of PAHs, such as Indeno[1,2,3-cd]pyrene, to ensure consumer safety.[6][7]

Principle of Isotope Dilution

Isotope dilution analysis relies on the addition of a known amount of an isotopically labeled standard (e.g., **Indeno[1,2,3-cd]pyrene-d12**) to a sample before any extraction or cleanup steps. This "internal standard" is chemically identical to the target analyte (Indeno[1,2,3-cd]pyrene) and therefore behaves identically during sample preparation and analysis. Any losses of the analyte during the procedure will be mirrored by losses of the internal standard.

 Tech Support

By measuring the ratio of the native analyte to the isotopically labeled standard using a mass spectrometer, an accurate quantification of the original analyte concentration in the sample can be achieved, compensating for matrix effects and procedural losses.

Principle of Isotope Dilution using Indeno[1,2,3-cd]pyrene-d12

Food Sample

Indeno[1,2,3-cd]pyrene
(Unknown Amount)

Internal Standard

Indeno[1,2,3-cd]pyrene-d12
(Known Amount)

Analytical Procedure

Spiking

Sample with Internal Standard

Extraction & Cleanup

Processed Extract

GC-MS/MS Analysis

Mass Spectra Data

Quantification

Measure Ratio of
Analyte to Standard

Calculate Original
Analyte Concentration

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Principle of Isotope Dilution Analysis.

Experimental Protocol: Quantification of Indeno[1,2,3-cd]pyrene in Edible Oils

This protocol outlines a general procedure for the determination of Indeno[1,2,3-cd]pyrene in edible oils using gas chromatography-tandem mass spectrometry (GC-MS/MS) with **Indeno[1,2,3-cd]pyrene-d12** as an internal standard.

1. Materials and Reagents

- Indeno[1,2,3-cd]pyrene analytical standard

- **Indeno[1,2,3-cd]pyrene-d12** internal standard solution (e.g., 1000 µg/mL in toluene)[10]

- Solvents: n-Hexane, Dichloromethane, Acetonitrile (all HPLC or pesticide residue grade)

- Solid Phase Extraction (SPE) cartridges (e.g., silica-based or molecularly imprinted polymer) [11]

- Sodium sulfate (anhydrous)

- Glassware: volumetric flasks, pipettes, vials

2. Sample Preparation

- Sample Weighing: Accurately weigh approximately 2-5 g of the oil sample into a centrifuge tube.

- Internal Standard Spiking: Spike the sample with a known amount of **Indeno[1,2,3-cd]pyrene-d12** solution. The final concentration of the internal standard should be within the calibration range.

- Extraction:

  - Add 10 mL of n-hexane to the sample and vortex for 1 minute.

  - Perform a liquid-liquid extraction with acetonitrile. Add 10 mL of acetonitrile, vortex for 2 minutes, and centrifuge to separate the layers.

- Collect the acetonitrile phase (lower layer). Repeat the extraction twice more with 10 mL of acetonitrile each time.

- Combine the acetonitrile extracts.

- Solvent Exchange and Concentration:

  - Add the combined extracts to a separatory funnel with 100 mL of a 2% sodium sulfate solution.

  - Back-extract the PAHs into n-hexane (2 x 20 mL).

  - Pass the n-hexane extract through a funnel containing anhydrous sodium sulfate to remove any residual water.

  - Concentrate the extract to approximately 1 mL using a rotary evaporator or a gentle stream of nitrogen.

- Cleanup (Solid Phase Extraction - SPE):

  - Condition an SPE cartridge according to the manufacturer's instructions.

  - Load the concentrated extract onto the cartridge.

  - Wash the cartridge with a non-polar solvent (e.g., n-hexane) to remove interfering compounds.

  - Elute the PAHs with a more polar solvent or solvent mixture (e.g., dichloromethane/hexane).

  - Concentrate the eluate to a final volume of 1 mL.
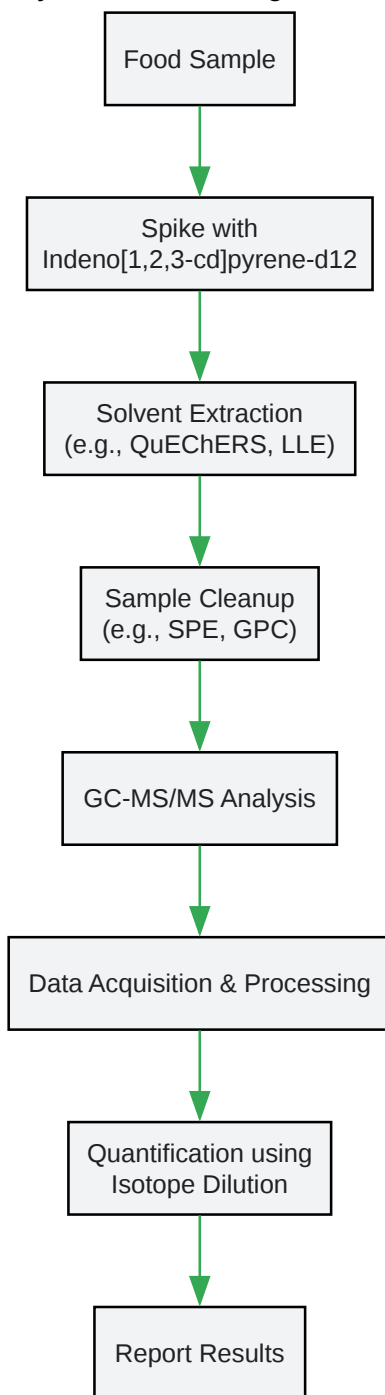
3. Instrumental Analysis (GC-MS/MS)

- Gas Chromatograph (GC) Conditions:

  - Column: A capillary column suitable for PAH analysis (e.g., 5% phenyl-methylpolysiloxane).[12]

- Injector Temperature: 280-300°C.

- Oven Program: Start at a low temperature (e.g., 60-80°C), ramp up to a high temperature (e.g., 300-320°C) to ensure elution of all PAHs.

- Carrier Gas: Helium.

- Mass Spectrometer (MS/MS) Conditions:

  - Ionization Mode: Electron Ionization (EI).

  - Acquisition Mode: Multiple Reaction Monitoring (MRM) for enhanced selectivity and sensitivity.

  - MRM Transitions: Monitor specific precursor-to-product ion transitions for both Indeno[1,2,3-cd]pyrene and **Indeno[1,2,3-cd]pyrene-d12**. For example:

    - Indeno[1,2,3-cd]pyrene: 276.1 -> 274.1[13]

    - **Indeno[1,2,3-cd]pyrene-d12**: 288.2 -> 284.2[13]

4. Calibration and Quantification

- Prepare a series of calibration standards containing known concentrations of native Indeno[1,2,3-cd]pyrene and a constant concentration of **Indeno[1,2,3-cd]pyrene-d12**.

- Generate a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the analyte concentration.

- Calculate the concentration of Indeno[1,2,3-cd]pyrene in the sample by interpolating its peak area ratio from the calibration curve.

Workflow for PAH Analysis in Food using Indeno[1,2,3-cd]pyrene-d12

Food Sample

↓

Spike with
Indeno[1,2,3-cd]pyrene-d12

↓

Solvent Extraction
(e.g., QuEChERS, LLE)

↓

Sample Cleanup
(e.g., SPE, GPC)

↓

GC-MS/MS Analysis

↓

Data Acquisition & Processing

↓

Quantification using
Isotope Dilution

↓

Report Results

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General workflow for food safety testing.

Quantitative Data Summary

The following tables summarize typical performance data for analytical methods using deuterated internal standards for PAH analysis in food matrices.

Table 1: Method Performance for PAH Analysis in Various Food Matrices

Food Matrix	Analytical Method	Analyte	LOD (µg/kg)	LOQ (µg/kg)	Recovery (%)	Reference
Olive Pomace Oil	GC-MS	Indeno[1,2,3-cd]pyrene	0.1 - 0.4	-	69.0 - 97.5	[4]
Medicinal Herbs	ID-GC-MS/MS	16 PAHs	-	0.42 - 2.7	81.4 - 108	[3][5]
Various Foods	GC-MS	8 PAHs	0.006 - 0.035	0.019 - 0.133	86.3 - 109.6	[9]
Home Meal Replacement	GC-MS	4 PAHs	0.03 - 0.15	0.09 - 0.44	81.09 - 116.42	[14]

Table 2: GC-MS/MS Detection Limits for Selected PAHs

Compound	Detection Limit (pg/µL) in GC/MS (SIM)	Detection Limit (pg/µL) in GC/MS/MS (MRM)
Benzo[a]pyrene	0.159	0.029
Indeno[1,2,3-cd]pyrene	0.075	0.011
Dibenzo[a,h]anthracene	0.063	0.032
Benzo[g,h,i]perylene	0.086	0.050

Data adapted from Shimadzu Application Data Sheet.[13]

Conclusion

Indeno[1,2,3-cd]pyrene-d12 is an indispensable tool for the accurate and reliable quantification of Indeno[1,2,3-cd]pyrene and other PAHs in food safety testing. Its use as an internal standard in isotope dilution mass spectrometry methods allows for the compensation of matrix effects and procedural variations, leading to high-quality analytical data. This is crucial for monitoring compliance with regulatory limits and ensuring the safety of the food supply. The methodologies described, particularly GC-MS/MS, offer the required sensitivity and selectivity for the detection of these contaminants at trace levels in complex food matrices.

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